

17:0-17:1-17:0 TG-d5 certificate of analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 17:0-17:1-17:0 TG-d5

Cat. No.: B15556433

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Technical Guide: 17:0-17:1-17:0 TG-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the deuterated triglyceride **17:0-17:1-17:0 TG-d5**, a critical internal standard for lipidomic analysis. This document outlines its physicochemical properties, provides detailed experimental protocols for its use, and includes visualizations to illustrate key workflows and concepts.

Certificate of Analysis Summary

A Certificate of Analysis (CoA) for a specific lot of **17:0-17:1-17:0 TG-d5** would typically include the following information. While a specific CoA is not publicly available without a lot number, the table below summarizes the key quantitative data gathered from supplier technical data sheets.

Parameter	Specification	Method
Chemical Name	1,3-di(heptadecanoyl)-2-heptadecenoyl-d5-glycerol	-
Synonym(s)	17:0/17:1/17:0-d5 TG	-
CAS Number	958760-74-2	-
Molecular Formula	C ₅₄ H ₉₇ D ₅ O ₆	Mass Spectrometry
Molecular Weight	852.41 g/mol	Mass Spectrometry
Purity	>99%	Thin Layer Chromatography (TLC)
Isotopic Purity	Typically ≥98% for deuterated forms	Mass Spectrometry
Physical Form	Powder	Visual Inspection
Storage Temperature	-20°C	-

Physicochemical Properties

Property	Value
Empirical Formula	C ₅₄ H ₉₇ D ₅ O ₆
Exact Mass	851.8 g/mol
Appearance	White to off-white powder[1]
Solubility	Soluble in organic solvents such as chloroform and methanol.
Storage Conditions	Store at -20°C in a dry place.[1]

Experimental Protocols

This section details representative experimental protocols for the synthesis, sample preparation, and analysis of deuterated triglycerides like **17:0-17:1-17:0 TG-d5**.

Representative Synthesis of Asymmetric Deuterated Triglycerides

The synthesis of an asymmetric deuterated triglyceride such as **17:0-17:1-17:0 TG-d5** involves a multi-step process to ensure the specific placement of the deuterated fatty acids. A general approach is outlined below, based on established methods for synthesizing asymmetric triglycerides.

Objective: To synthesize 1,3-di(heptadecanoyl)-2-heptadecenoyl-d5-glycerol.

Materials:

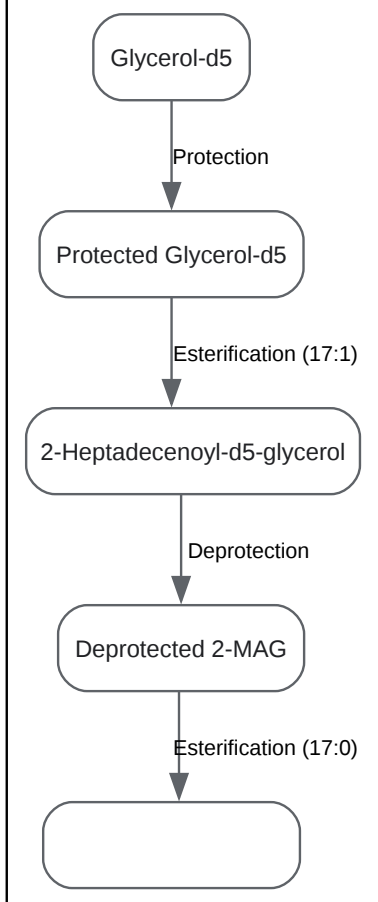
- Glycerol-d5
- Heptadecanoic acid (17:0)
- Heptadecenoic acid (17:1)
- Dicyclohexylcarbodiimide (DCC)
- 4-(Dimethylamino)pyridine (DMAP)
- Dichloromethane (DCM)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

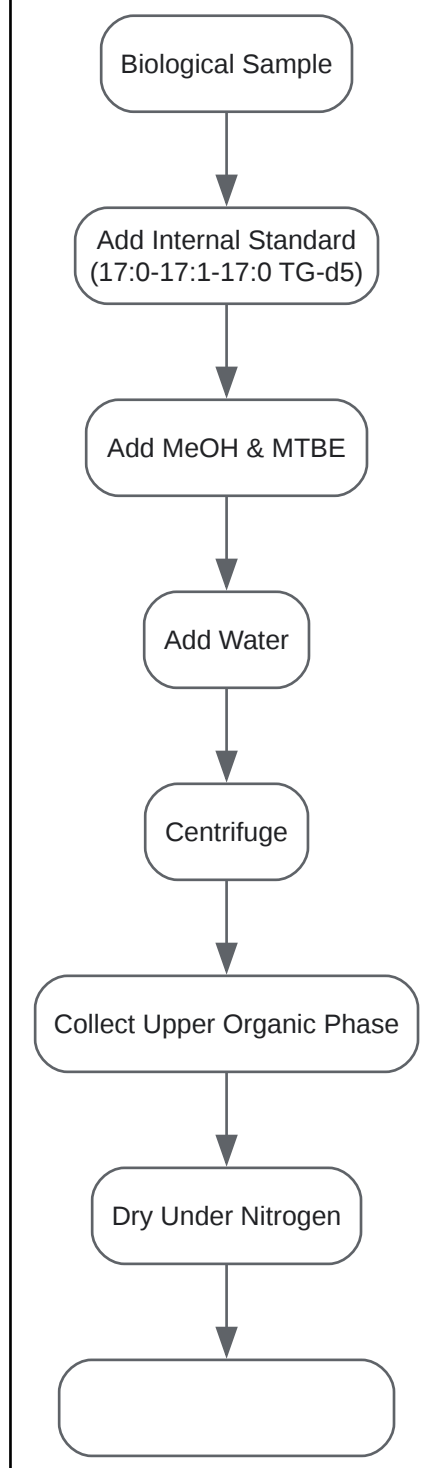
- **Protection of Glycerol-d5:** The primary hydroxyl groups of glycerol-d5 are selectively protected to allow for esterification at the sn-2 position.
- **Esterification at sn-2 Position:** The protected glycerol-d5 is reacted with heptadecenoic acid (17:1) in the presence of DCC and DMAP in DCM to form the 2-monoacylglycerol.
- **Deprotection:** The protecting groups are removed from the sn-1 and sn-3 positions.

- Esterification at sn-1 and sn-3 Positions: The 2-heptadecenoyl-d5-glycerol is then reacted with two equivalents of heptadecanoic acid (17:0) using DCC and DMAP in DCM to yield the final product, **17:0-17:1-17:0 TG-d5**.
- Purification: The crude product is purified by silica gel column chromatography using a hexane/ethyl acetate gradient to obtain the pure triglyceride.
- Characterization: The final product is characterized by mass spectrometry and NMR to confirm its structure and purity.

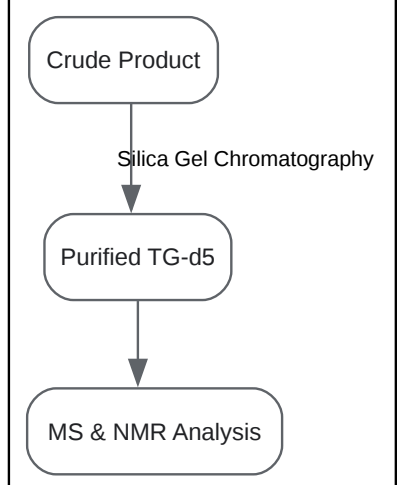
Synthesis Workflow

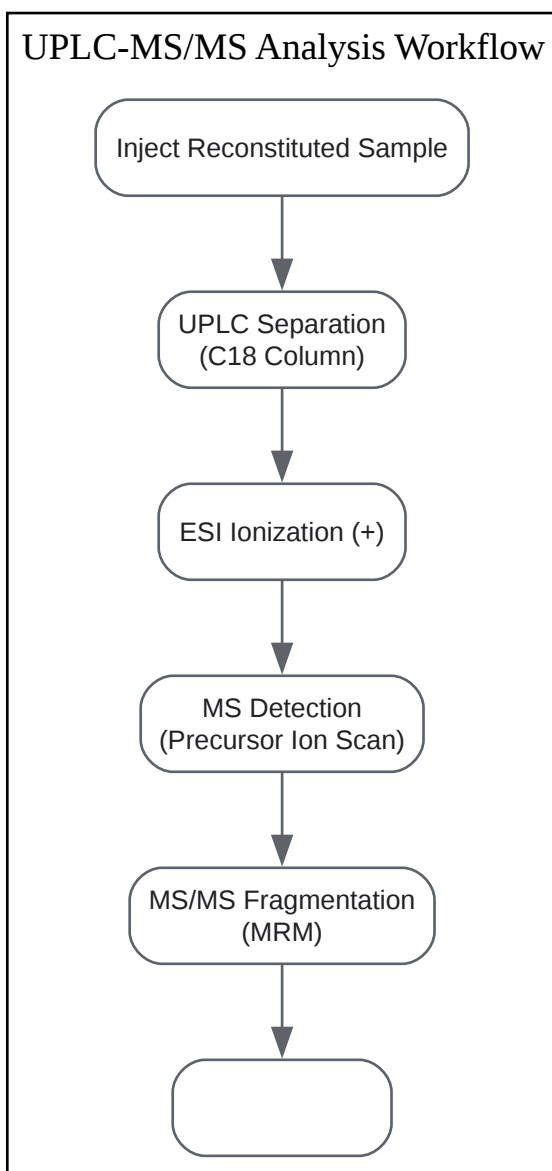


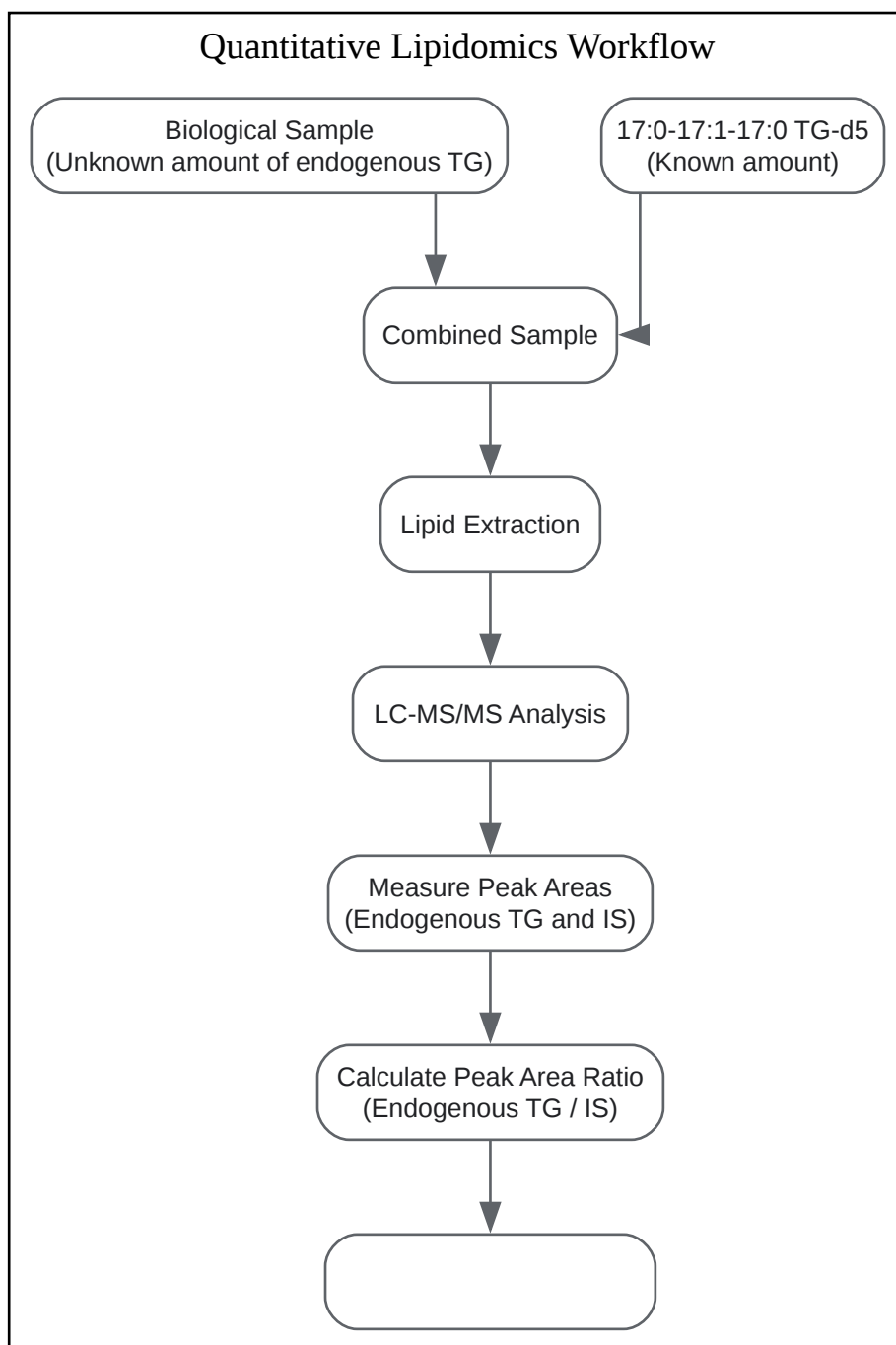
Lipid Extraction Workflow



Purification & Analysis







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References

- 1. 17:0-17:1-17:0 TG Avanti Research™ - A Croda Brand | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [17:0-17:1-17:0 TG-d5 certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556433#17-0-17-1-17-0-tg-d5-certificate-of-analysis]

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